

Application Note: Preparation of Ceftiofur Hydrochloride Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Ceftiofur Hydrochloride

Cat. No.: B1668911

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Introduction

Ceftiofur Hydrochloride is a third-generation cephalosporin antibiotic widely used in veterinary medicine to treat bacterial infections.[1][2][3] It exhibits broad-spectrum activity against both Gram-positive and Gram-negative bacteria.[3][4] Its mechanism of action involves the inhibition of bacterial cell wall synthesis by binding to and inactivating penicillin-binding proteins (PBPs), which leads to cell lysis.[5][6] In addition to its antibacterial properties, ceftiofur has demonstrated anti-inflammatory effects in mammalian cells by modulating cytokine production and inhibiting key signaling pathways such as MAP kinase and NF- κ B.[7] This application note provides detailed protocols for the preparation, storage, and use of **Ceftiofur Hydrochloride** solutions for in vitro cell culture applications, ensuring reproducibility and accuracy in experimental results.

Data Summary

The following tables summarize the key quantitative data for **Ceftiofur Hydrochloride**.

Table 1: Solubility of **Ceftiofur Hydrochloride**

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	~20 - 112 mg/mL	[7][8][9]
Dimethylformamide (DMF)	~30 mg/mL	[9]
Ethanol	~15 mg/mL	[9]
Methanol	Soluble	[4]
Water	Soluble	[4]
Aqueous Buffers (e.g., PBS, pH 7.2)	Sparingly soluble (~0.25 mg/mL after initial dissolution in DMF)	[9]

Table 2: Stability and Storage of **Ceftiofur Hydrochloride** Solutions

Solvent	Storage Temperature	Stability	Recommendations	Reference
Powder	-20°C	≥ 4 years	Store protected from light.	[9]
Powder	Room Temperature	> 2 years	Stable.	[4]
DMSO	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.	[8]
DMSO	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[8]
Aqueous Solution	Room Temperature / 4°C	≤ 1 day	Prepare fresh for each experiment.	[9]

Table 3: Recommended Working Concentrations for Cell Culture

Application	Cell Type	Concentration Range	Reference
Antibacterial Assay (S. aureus)	N/A	0.25 - 50 µg/mL	[10]
Anti-inflammatory Assay	RAW 264.7 macrophages	Not specified, but effects on signaling were observed.	[7]
Cytotoxicity Assay	Human Liver Cells (LO2)	IC50: 3052 µg/mL (24h)	[11]
Cytotoxicity Assay	Chinese Hamster Ovary (CHO)	No cytotoxicity observed.	[12]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in Organic Solvent

This protocol describes the preparation of a concentrated stock solution of **Ceftiofur Hydrochloride** using a suitable organic solvent. DMSO is recommended due to the high solubility of the compound.

Materials:

- **Ceftiofur Hydrochloride** powder (≥98% purity)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 µm)

Procedure:

- **Weighing:** In a sterile tube, accurately weigh the desired amount of **Ceftiofur Hydrochloride** powder. For example, to prepare a 100 mg/mL stock solution, weigh 10 mg of the powder.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. For a 100 mg/mL solution, add 100 µL of DMSO to the 10 mg of powder.
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution, but avoid overheating.
- **Sterilization:** Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile tube. This step is critical for cell culture applications.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).^[8] Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the high-concentration stock solution into cell culture medium to achieve the desired final working concentration.

Materials:

- **Ceftiofur Hydrochloride** stock solution (from Protocol 1)
- Complete cell culture medium (e.g., DMEM, RPMI-1640) appropriate for the cell line
- Sterile serological pipettes and pipette tips
- Sterile conical tubes (15 mL or 50 mL)

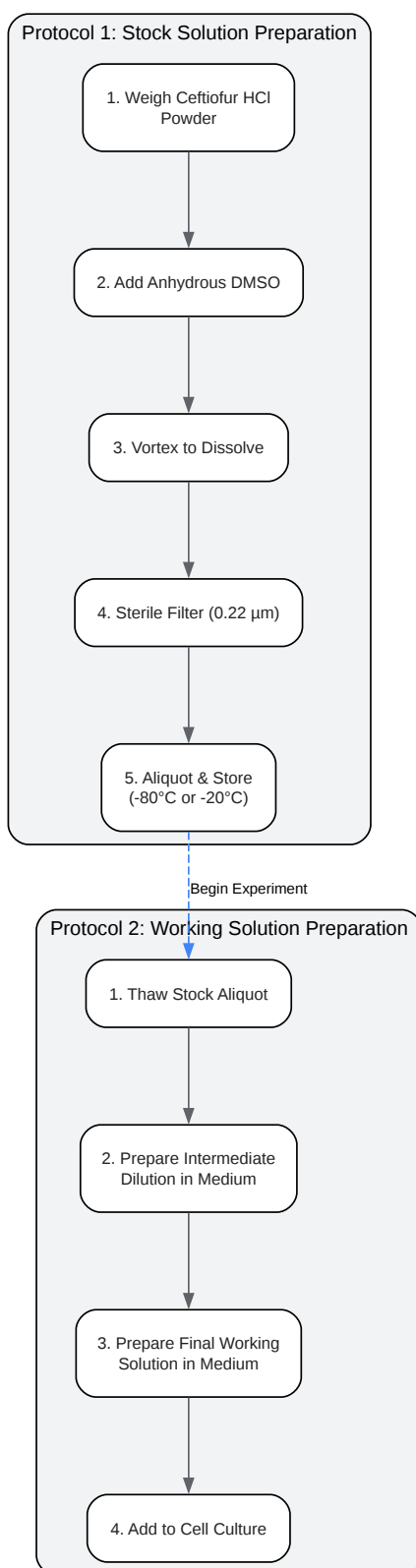
Procedure:

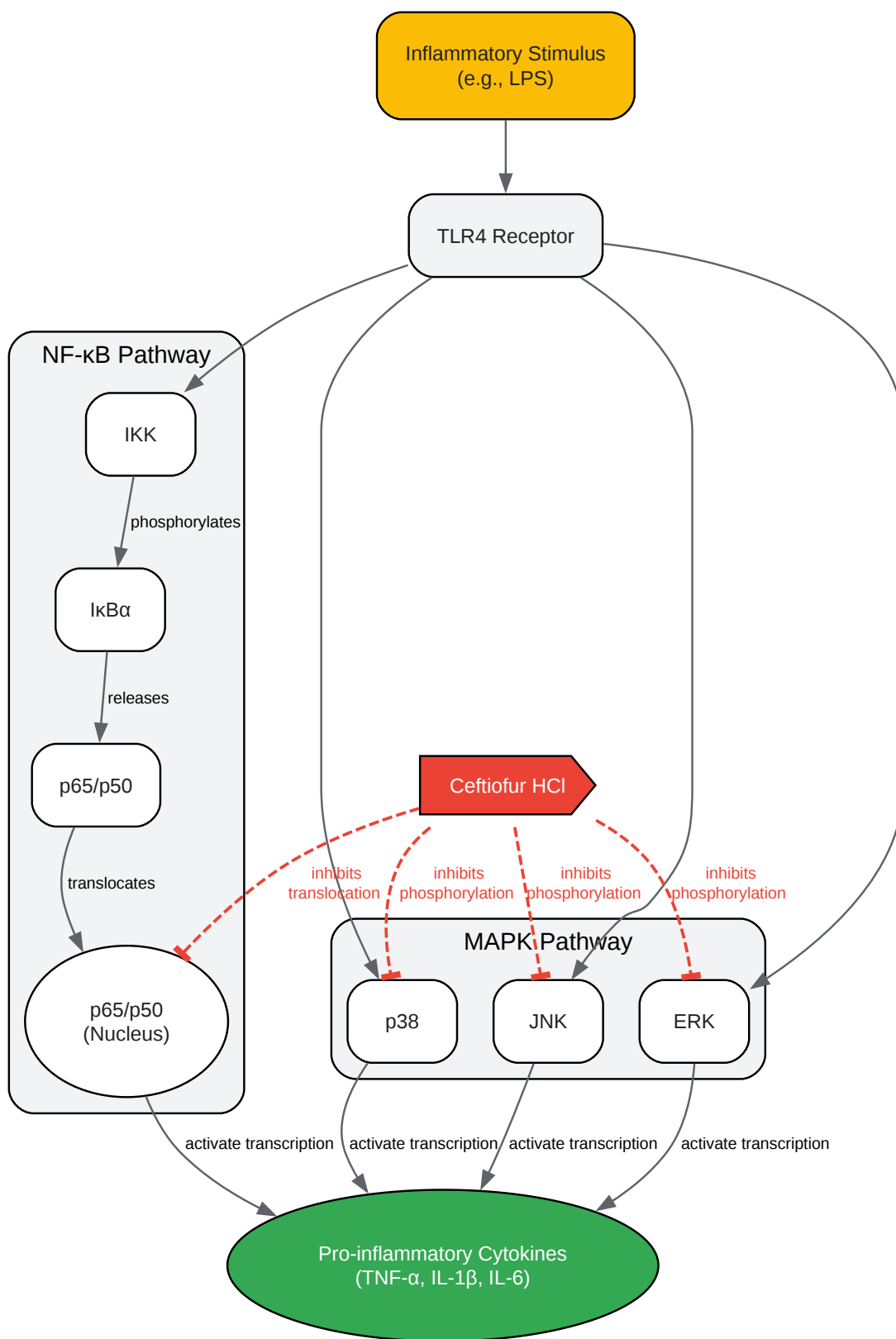
- Thaw Stock Solution: Remove one aliquot of the frozen stock solution from the freezer and thaw it at room temperature.
- Serial Dilution (Recommended): Perform serial dilutions to achieve the final working concentration accurately. For example, to prepare a 10 µg/mL working solution from a 100 mg/mL stock:
 - Intermediate Dilution: Prepare a 1 mg/mL intermediate solution by adding 10 µL of the 100 mg/mL stock to 990 µL of complete cell culture medium. Mix well by gentle pipetting.
 - Final Dilution: Add 10 µL of the 1 mg/mL intermediate solution to 990 µL of complete cell culture medium to achieve the final concentration of 10 µg/mL.
- Final Concentration Check: Ensure that the final concentration of the organic solvent (e.g., DMSO) in the culture medium is non-toxic to the cells, typically below 0.1% (v/v).
- Use Immediately: Use the freshly prepared working solution immediately for your cell culture experiments. Aqueous solutions of Ceftiofur are not stable and should not be stored.^[9]

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for preparing **Ceftiofur Hydrochloride** stock and working solutions for cell culture experiments.





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